

# Quinoline-4-carbohydrazide: A Comprehensive Technical Guide

**Author:** BenchChem Technical Support Team. **Date:** January 2026

## Compound of Interest

Compound Name: Quinoline-4-carbohydrazide

Cat. No.: B1304848

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This technical guide provides an in-depth overview of **Quinoline-4-carbohydrazide**, a key heterocyclic compound with significant potential in medicinal chemistry. This document, intended for researchers, scientists, and professionals in drug development, details its chemical properties, synthesis, and the biological activities of its derivatives, which have shown promise as antimicrobial and anticancer agents.

## Core Chemical Data

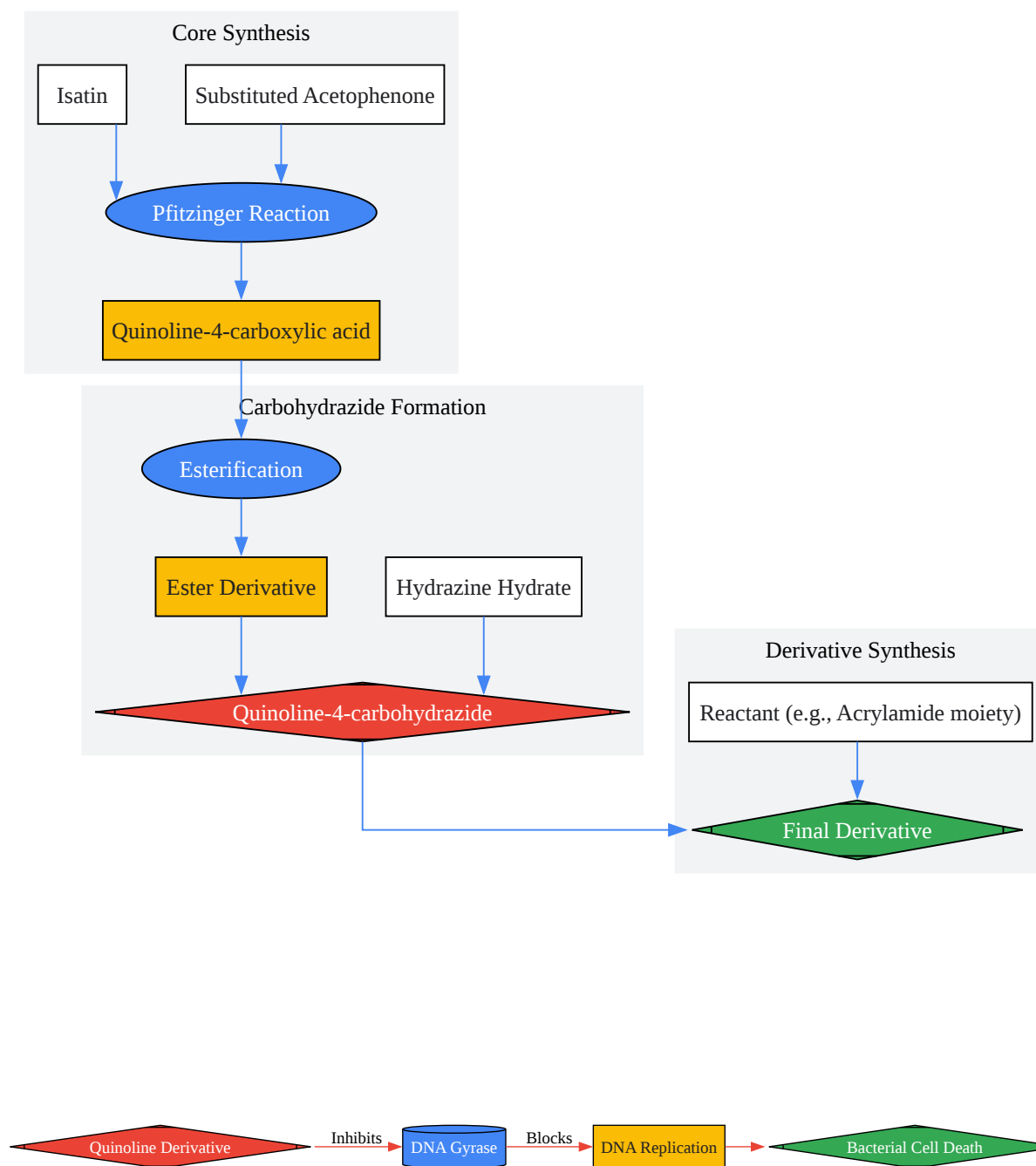
**Quinoline-4-carbohydrazide** is a stable compound under standard conditions. Its fundamental chemical identifiers and properties are summarized below.

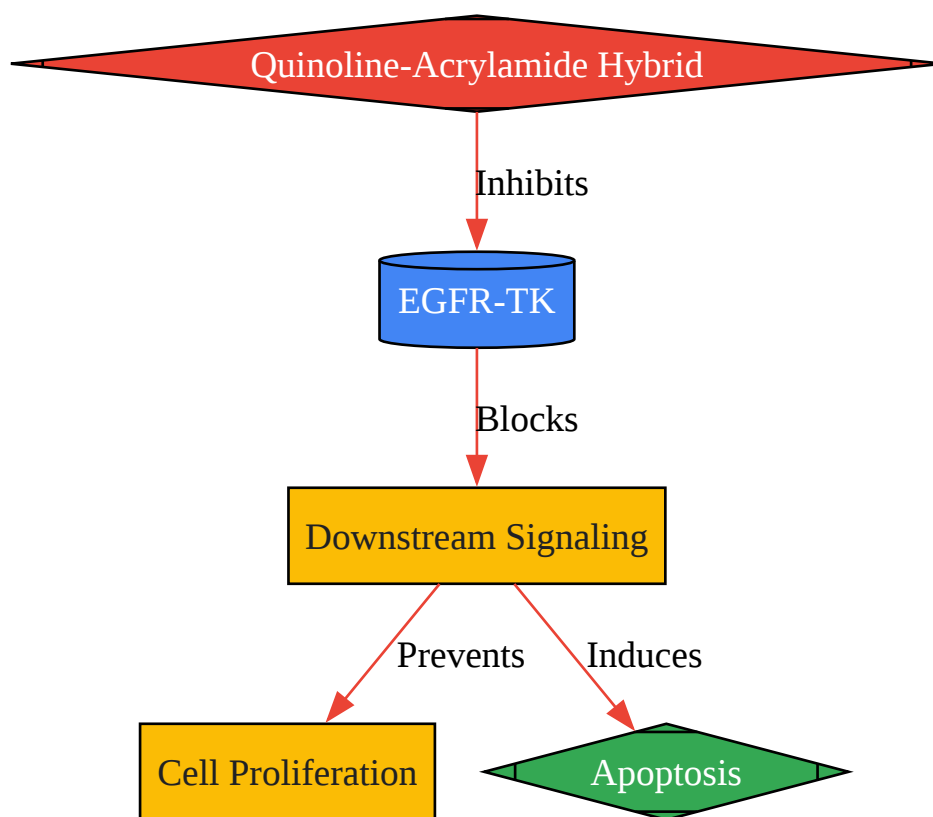
Property	Value	Citation
CAS Number	29620-62-0	[1][2][3]
Molecular Formula	C <sub>10</sub> H <sub>9</sub> N <sub>3</sub> O	[1]
Molecular Weight	187.20 g/mol	[1]

## Synthesis of Quinoline-4-carbohydrazide and its Derivatives

The synthesis of **quinoline-4-carbohydrazide** derivatives is a multi-step process that begins with the formation of a quinoline-4-carboxylic acid core. This core is then typically esterified and subsequently reacted with hydrazine hydrate to yield the carbohydrazide. Further modifications can be introduced to create a diverse range of derivatives with specific biological activities.

## General Synthesis Workflow





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## References

- 1. Design and Synthesis of 2-(4-Bromophenyl)Quinoline-4-Carbohydrazide Derivatives via Molecular Hybridization as Novel Microbial DNA-Gyrase Inhibitors - PMC [pmc.ncbi.nlm.nih.gov]
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Address: 3281 E Guasti Rd

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